

An In-Depth Technical Guide to the Physical Characteristics of Deuterated Sebacic Acid

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Compound of Interest

Compound Name: Sebaleic Acid-d19

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of deuterated sebacic acid, with a comparative analysis against its non-deuterated counterpart. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds in their work.

Introduction

Sebacic acid, a naturally occurring dicarboxylic acid, and its deuterated analogues are of significant interest in various scientific fields, including polymer chemistry and drug development.^{[1][2]} Deuteration, the substitution of hydrogen atoms with deuterium, can subtly alter the physical and chemical properties of a molecule. These alterations are particularly valuable in mechanistic studies, metabolic pathway elucidation, and for enhancing the pharmacokinetic profiles of drug candidates. This guide focuses on the key physical parameters of deuterated sebacic acid, providing quantitative data where available and outlining the experimental protocols for their determination.

Physical and Chemical Properties

The physical properties of sebacic acid and its deuterated form are summarized below. It is important to note that comprehensive data for fully deuterated sebacic acid (sebacic acid-d18) is limited in publicly available literature. The data presented for the deuterated form is primarily for sebacic acid-d16.

Summary of Physical Properties

Property	Sebacic Acid (Non-deuterated)	Sebacic Acid-d16
Molecular Formula	C ₁₀ H ₁₈ O ₄ [3]	C ₁₀ H ₂ D ₁₆ O ₄
Molecular Weight	202.25 g/mol [3]	~218.35 g/mol [4]
Melting Point	133-137 °C	133-137 °C
Boiling Point	294.5 °C at 100 mmHg	294.5 °C
Density	~1.21 g/cm ³	Data not readily available
Solubility in Water	Slightly soluble	Data not readily available
Solubility in Organic Solvents	Soluble in ethanol and ether	Data not readily available
Appearance	White crystalline solid	Solid
Isotopic Purity	Not Applicable	98 atom % D

Experimental Protocols

This section details the methodologies for determining the key physical characteristics of dicarboxylic acids like sebacic acid.

Melting Point Determination

The melting point of a compound is a critical indicator of its purity.

Methodology: Capillary Melting Point Method

- **Sample Preparation:** A small amount of the crystalline sample is finely ground and packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus is used.
- **Procedure:** The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 10-20 °C/min) until it is about 20 °C below the

expected melting point. The heating rate is then reduced to 1-2 °C/min to allow for accurate observation.

- Observation: The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range. For a pure compound, this range is typically narrow.

Solubility Determination

Understanding the solubility of a compound is crucial for its application in various formulations.

Methodology: Visual Method for Determining Solubility in Water and Organic Solvents

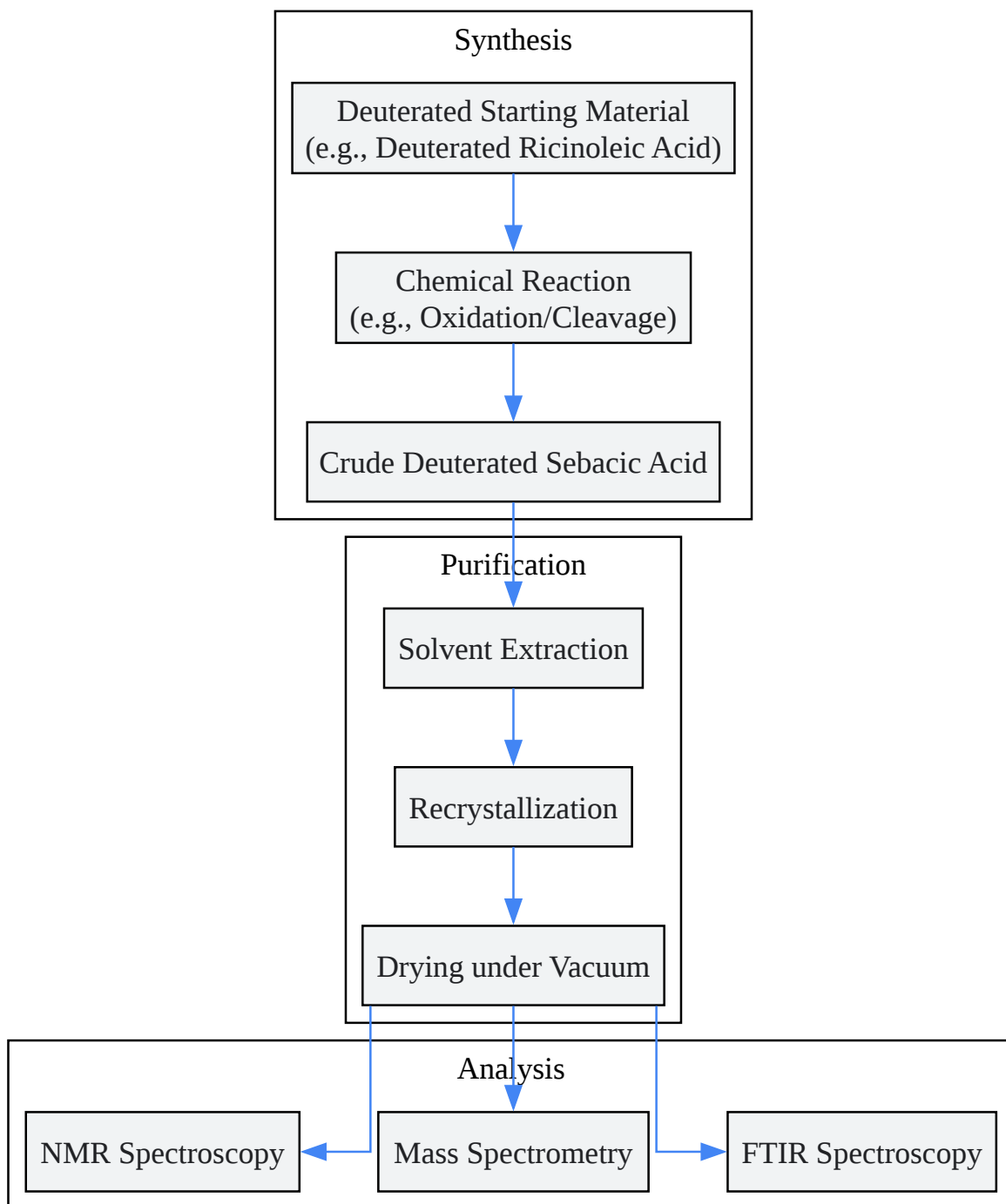
- Preparation: A known volume (e.g., 1 mL) of the solvent (water, ethanol, ether, etc.) is placed in a series of test tubes.
- Procedure: A small, pre-weighed amount of the solid is added to each test tube. The tubes are then agitated (e.g., by vortexing) for a set period at a controlled temperature.
- Observation: The solubility is determined by visual inspection. If the solid completely dissolves, it is considered soluble. If some solid remains, it is classified as partially soluble or insoluble. This process can be done quantitatively by adding incremental amounts of the solid until saturation is reached.

Synthesis and Metabolism

Synthesis of Deuterated Sebacic Acid

The synthesis of deuterated sebacic acid typically involves the use of deuterated starting materials or deuterium gas in the presence of a catalyst. One common method for producing sebacic acid is through the cleavage of ricinoleic acid derived from castor oil. To produce a deuterated version, the synthesis would need to be adapted, for example, by using a deuterated solvent or performing a hydrogen-deuterium exchange reaction on the final product under appropriate conditions.

A general workflow for the synthesis and purification of deuterated sebacic acid is outlined below.



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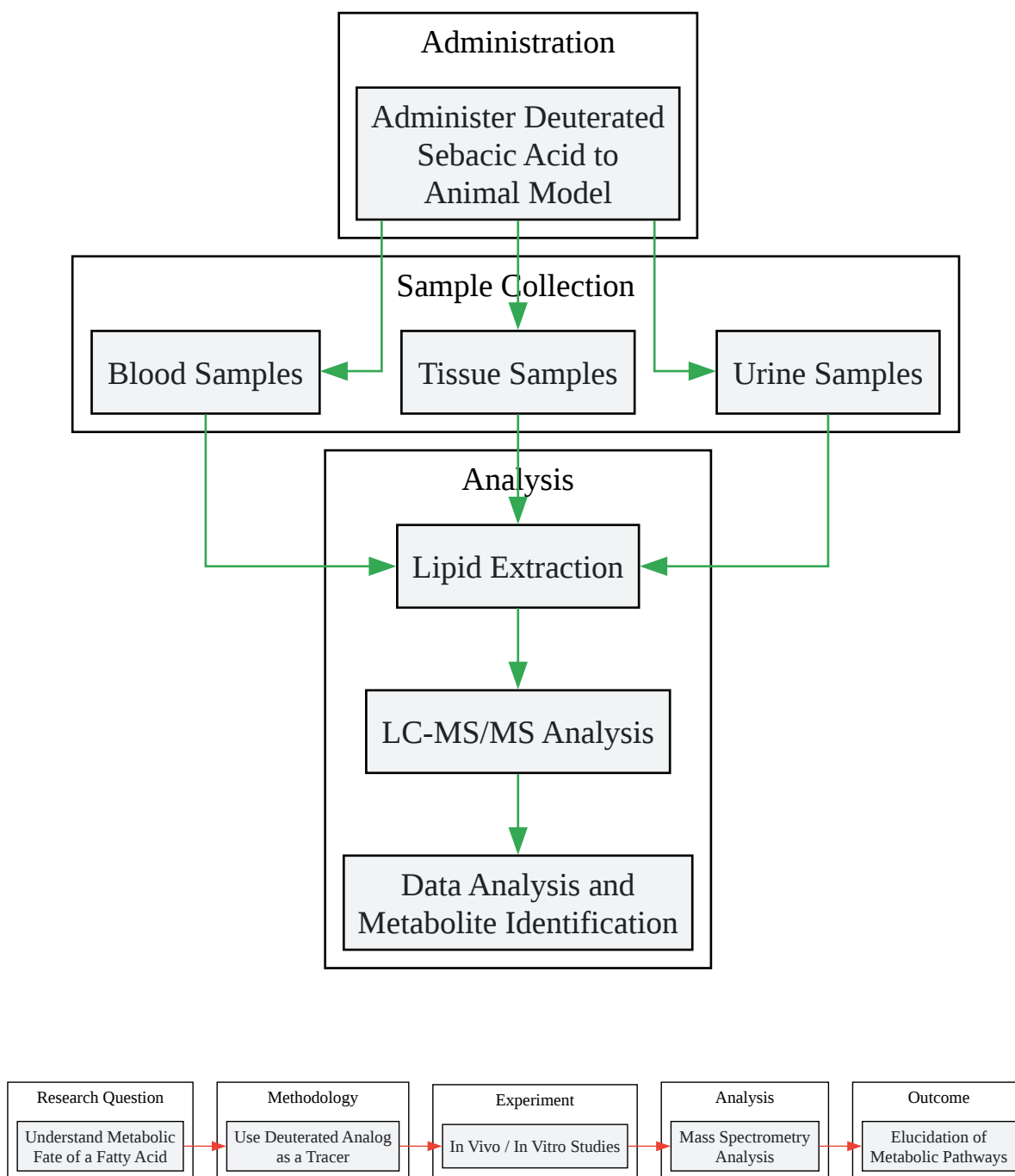
Caption: General workflow for the synthesis and purification of deuterated sebacic acid.

Metabolic Fate of Sebacic Acid

Sebacic acid is a dicarboxylic acid that can be metabolized in the body. The use of deuterated sebacic acid allows researchers to trace its metabolic fate using mass spectrometry.

Deuterated fatty acids are processed through the same metabolic pathways as their non-deuterated counterparts, but the difference in mass allows for their detection and quantification.

A simplified representation of a general workflow for studying the metabolism of deuterated fatty acids is provided below.




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